

An In-depth Technical Guide to 3-Hydroxy-2-methylbenzonitrile

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Compound of Interest

Compound Name: **3-Hydroxy-2-methylbenzonitrile**

Cat. No.: **B1322566**

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This technical guide provides a detailed overview of the molecular structure, properties, and a representative synthetic approach for **3-Hydroxy-2-methylbenzonitrile**. The information is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Molecular Structure and Properties

3-Hydroxy-2-methylbenzonitrile is a substituted aromatic compound. Its structure consists of a benzene ring functionalized with a hydroxyl group at position 3, a methyl group at position 2, and a nitrile group at position 1.

Table 1: Physicochemical Properties of **3-Hydroxy-2-methylbenzonitrile**

Property	Value	Reference(s)
Molecular Formula	C ₈ H ₇ NO	[1] [2] [3] [4]
Molecular Weight	133.15 g/mol	[1] [2]
CAS Number	55289-04-8	[1] [2] [5] [6]
SMILES	CC1=C(C=CC=C1O)C#N	[4]
InChI Key	BQAMEYNBQIHQPO- UHFFFAOYSA-N	[2]
Physical Form	Solid	[2]
Purity	95% - 96%+	[2] [5]
Storage Conditions	Sealed in a dry place at room temperature.	[2]

Representative Synthesis Protocol

While a specific, peer-reviewed protocol for the synthesis of **3-Hydroxy-2-methylbenzonitrile** is not readily available in the cited literature, a general methodology can be inferred from the synthesis of analogous compounds, such as 3-Hydroxy-2-isopropylbenzonitrile^[7]. The following is a representative two-step protocol that can be adapted for the synthesis of **3-Hydroxy-2-methylbenzonitrile**, starting from 2-methylphenol. This process involves an initial ortho-formylation followed by the conversion of the resulting aldehyde to a nitrile.

Step 1: Ortho-formylation of 2-Methylphenol

This step introduces an aldehyde group at the position ortho to the hydroxyl group on the 2-methylphenol ring.

- **Reaction Setup:** In a round-bottom flask under a nitrogen atmosphere, dissolve 2-methylphenol in a suitable solvent such as dichloromethane.
- **Cooling:** Cool the solution to 0°C using an ice bath.
- **Catalyst Addition:** Slowly add a Lewis acid catalyst, for example, tin(IV) chloride (SnCl₄).

- Reagent Addition: Add dichloromethyl methyl ether dropwise, maintaining the temperature below 5°C.
- Reaction: Stir the mixture at 0°C for one hour, then allow it to warm to room temperature and continue stirring for several hours.
- Quenching and Extraction: Carefully pour the reaction mixture into an ice-cold acidic solution (e.g., 1M HCl). Separate the organic layer and extract the aqueous layer with dichloromethane.
- Washing: Combine the organic layers and wash sequentially with an acidic solution, saturated sodium bicarbonate solution, and brine.
- Purification: Dry the organic layer over an anhydrous salt (e.g., sodium sulfate), filter, and concentrate under reduced pressure to obtain the crude 3-hydroxy-2-methylbenzaldehyde.

Step 2: Conversion of Aldehyde to Nitrile

This step converts the aldehyde functional group of the intermediate product into a nitrile group.

- Reaction Setup: To the crude 3-hydroxy-2-methylbenzaldehyde from the previous step, add formic acid and hydroxylamine hydrochloride.
- Heating: Heat the mixture to reflux and maintain for a few hours. The reaction progress can be monitored using Thin Layer Chromatography (TLC).
- Cooling and Work-up: After the reaction is complete, cool the mixture to room temperature and pour it into ice water.
- Extraction: Extract the aqueous mixture multiple times with a suitable organic solvent like ethyl acetate.
- Washing: Combine the organic extracts and wash with water and then with brine.
- Purification: Dry the organic layer, remove the solvent by evaporation, and purify the resulting residue by chromatography to yield **3-Hydroxy-2-methylbenzonitrile**.

Synthetic Workflow Diagram

The following diagram illustrates the logical relationship in the two-step synthesis of **3-Hydroxy-2-methylbenzonitrile**.



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Caption: Synthetic pathway for **3-Hydroxy-2-methylbenzonitrile**.

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- To cite this document: BenchChem. [An In-depth Technical Guide to 3-Hydroxy-2-methylbenzonitrile]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1322566#3-hydroxy-2-methylbenzonitrile-molecular-structure-and-weight>]

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